

CB7993113 solubility and preparation for in vitro experiments

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Compound of Interest

Compound Name: CB7993113

Cat. No.: B3286110

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Technical Support Center: CB7993113

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and preparation of **CB7993113** for in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **CB7993113**?

A1: The recommended solvent for preparing stock solutions of **CB7993113** is dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **CB7993113** in DMSO?

A2: The solubility of **CB7993113** in DMSO is 50 mg/mL, which is equivalent to 137.31 mM.^[1] To achieve this solubility, ultrasonic treatment and warming the solution to 60°C may be necessary.^[1] It is also crucial to use newly opened, non-hygroscopic DMSO, as absorbed water can significantly reduce the solubility of the compound.^[1]

Q3: How should I prepare a stock solution of **CB7993113**?

A3: A detailed protocol for preparing stock solutions is provided in the "Experimental Protocols" section below. This includes a table to guide the preparation of common stock concentrations.

Q4: How should I store the **CB7993113** stock solution?

A4: For long-term storage, the stock solution should be stored at -80°C for up to 6 months.^[1] For shorter-term storage, it can be kept at -20°C for up to 1 month.^[1] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q5: What is the recommended final concentration of DMSO in the cell culture medium?

A5: The final concentration of DMSO in the cell culture medium should be kept low, typically at 0.1%, to avoid solvent-induced cellular toxicity.^[2]

Q6: At what concentrations is **CB7993113** typically used in in vitro assays?

A6: **CB7993113** has been shown to be effective in in vitro assays at concentrations of 5 µM and 10 µM.^[2] The reported IC₅₀ value for **CB7993113** as an AHR antagonist is 0.33 µM.^[1]

Q7: Is **CB7993113** toxic to cells in vitro?

A7: **CB7993113** has been reported to exhibit no significant toxicity in several human cell lines, including HepG2, Hs578T, and MDA-MB-231, at concentrations up to 20 µM.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of CB7993113 in the stock solution.	The solubility limit in DMSO has been exceeded.	Gently warm the solution to 60°C and use an ultrasonic bath to aid dissolution. ^[1] Ensure you are using fresh, anhydrous DMSO.
The stock solution has been stored improperly.	Aliquot the stock solution to minimize freeze-thaw cycles. Ensure storage at the correct temperature (-20°C for short-term, -80°C for long-term). ^[1]	
Precipitation of the compound in the cell culture medium upon dilution.	The final concentration of CB7993113 is too high for the aqueous environment of the medium.	Ensure the final DMSO concentration in the medium is sufficient to maintain solubility, but does not exceed cytotoxic levels (typically $\leq 0.5\%$). A final DMSO concentration of 0.1% is recommended. ^[2]
The compound was added too quickly to the medium.	Add the stock solution to the medium dropwise while gently vortexing or swirling to ensure rapid and even dispersion.	
Inconsistent or unexpected experimental results.	Degradation of the compound.	Ensure proper storage of the stock solution. Prepare fresh dilutions for each experiment.
Inaccurate concentration of the stock solution.	Recalculate the amount of solvent needed based on the mass of the compound. Use a calibrated pipette for accurate volume measurements.	

Data Presentation

Table 1: Solubility and Stock Solution Preparation of **CB7993113**

Parameter	Value	Reference
Molecular Weight	364.19 g/mol	N/A
Solvent	DMSO	[1]
Solubility in DMSO	50 mg/mL (137.31 mM)	[1]
Stock Solution Storage	-80°C (6 months), -20°C (1 month)	[1]

Table 2: Preparation of Common Stock Solutions

Desired Stock Concentration	Mass of CB7993113 (for 1 mL of DMSO)	Mass of CB7993113 (for 5 mL of DMSO)	Mass of CB7993113 (for 10 mL of DMSO)
1 mM	0.364 mg	1.82 mg	3.64 mg
5 mM	1.82 mg	9.1 mg	18.2 mg
10 mM	3.64 mg	18.2 mg	36.4 mg

Experimental Protocols

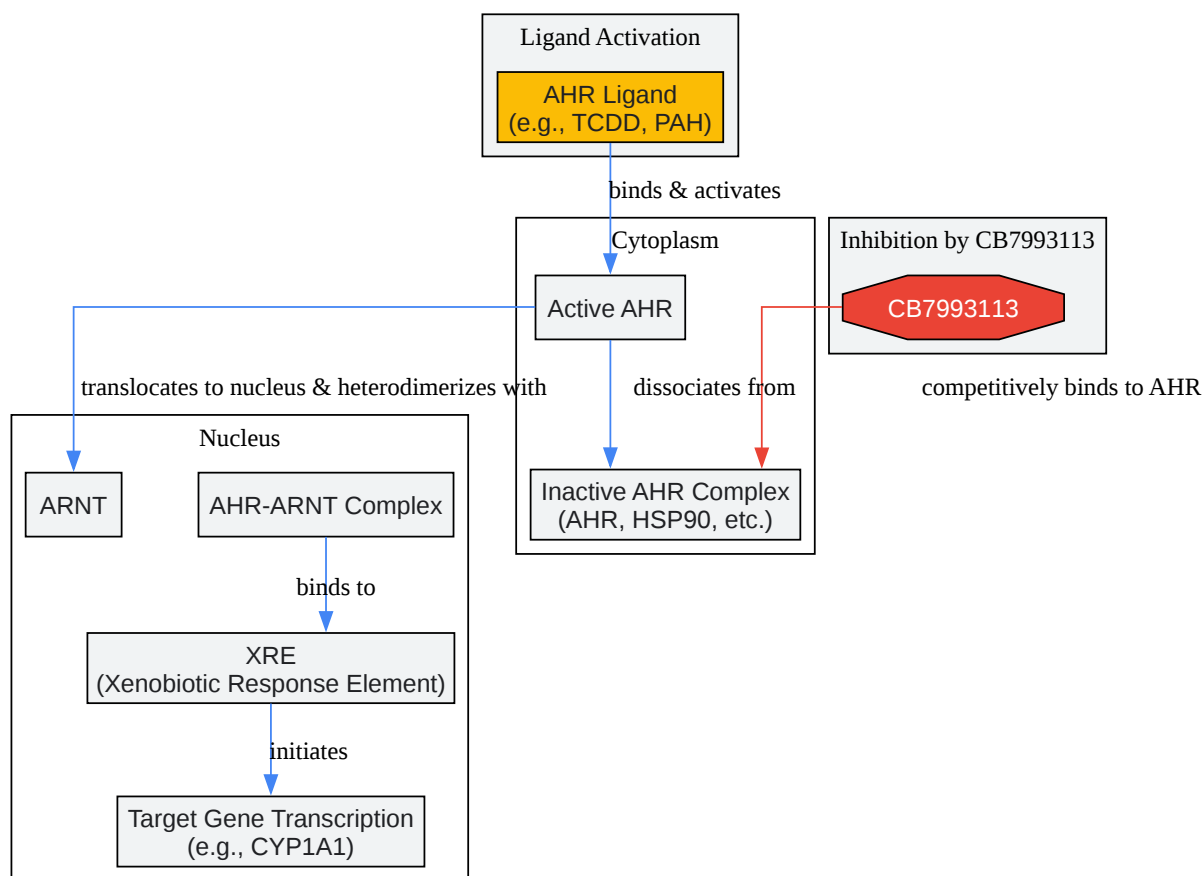
Protocol 1: Preparation of a 10 mM Stock Solution of **CB7993113**

- **Weighing the Compound:** Accurately weigh 3.64 mg of **CB7993113** powder using a calibrated analytical balance.
- **Adding the Solvent:** Add 1 mL of fresh, anhydrous DMSO to the vial containing the **CB7993113** powder.
- **Dissolving the Compound:** To facilitate dissolution, gently warm the solution to 60°C and use an ultrasonic bath until the solid is completely dissolved.[1] Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for up to 6 months.[1]

Protocol 2: Preparation of Working Solutions for In Vitro Experiments

- Thawing the Stock Solution: Thaw an aliquot of the 10 mM **CB7993113** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations (e.g., 5 μ M or 10 μ M). Ensure that the final concentration of DMSO in the culture medium does not exceed 0.1%.
- Application to Cells: Add the final working solutions to your cell cultures and proceed with your experimental protocol.

Mandatory Visualization



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Caption: Signaling pathway of AHR and inhibition by **CB7993113**.



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Caption: Experimental workflow for preparing **CB7993113** solutions.

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